

Investigating the Therapeutic Potential of Aaz-A-154: A Technical Guide

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Compound of Interest

Compound Name: Aaz-A-154
CAS No.: 2481740-94-5
Cat. No.: B16215591

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Abstract

Aaz-A-154 is a novel, non-hallucinogenic psychoplastogen that has demonstrated significant therapeutic potential as a rapid-acting antidepressant in preclinical models.^{[1][2]} This molecule acts as a selective 5-HT_{2A} receptor (5-HT_{2AR}) competitive antagonist, promoting neuronal growth and producing sustained beneficial behavioral effects without the hallucinogenic properties associated with other 5-HT_{2AR} agonists.^{[1][3][4]} This technical guide provides an in-depth overview of the core preclinical data, detailed experimental protocols for key assays, and a summary of the proposed mechanism of action of **Aaz-A-154**. The information presented herein is intended to support further research and development of this promising therapeutic candidate.

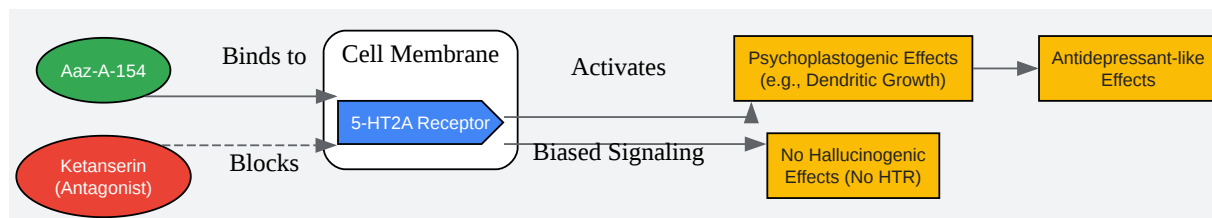
Core Concepts and Mechanism of Action

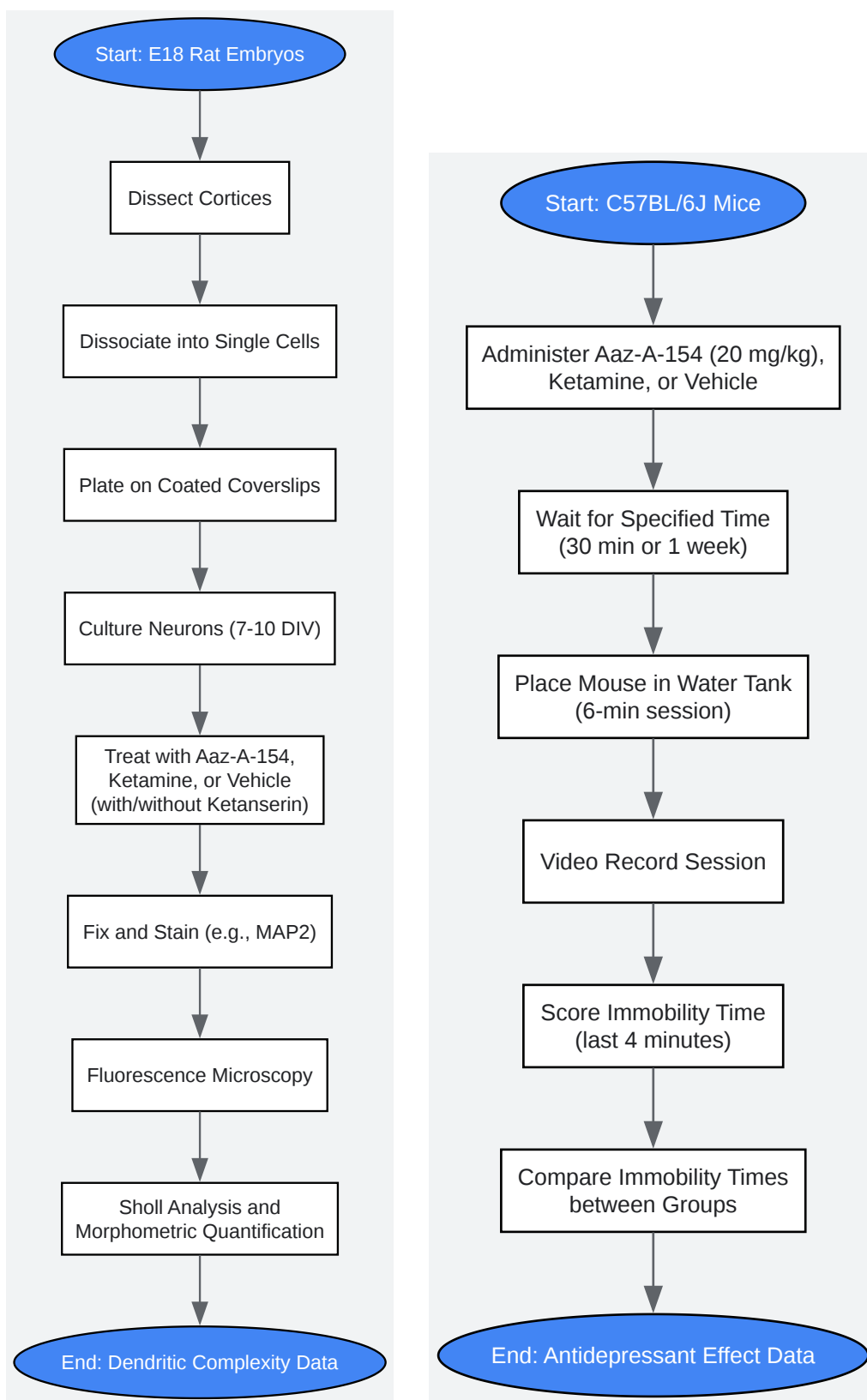
Aaz-A-154 has emerged as a compelling molecule in the landscape of next-generation antidepressants.^[1] Unlike classic psychedelic compounds that also target the 5-HT_{2A} receptor, **Aaz-A-154** does not induce hallucinogenic effects, a significant advantage for potential clinical

applications.[2][5] The therapeutic effects of **Aaz-A-154** are believed to be mediated by its interaction with the 5-HT2A receptor, leading to psychoplastogenic effects, which involve the promotion of neuronal growth and plasticity.[1]

Signaling Pathway

The primary signaling pathway for **Aaz-A-154**'s therapeutic effects is initiated by its engagement with the 5-HT2A receptor. Its psychoplastogenic effects, such as increased dendritic arbor complexity, are a direct result of 5-HT2R activation.[1] This is supported by evidence that the 5-HT2R antagonist, ketanserin, blocks these effects.[1] The lack of hallucinogenic activity, as evidenced by the absence of the head-twitch response (HTR) in mice, suggests that **Aaz-A-154** may induce a biased signaling cascade downstream of the 5-HT2A receptor, differing from that of hallucinogenic agonists.[1]





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